

Application Notes and Protocols for MIC Assay of GW461484A

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Compound of Interest

Compound Name: GW461484A

Cat. No.: B15621813

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Introduction

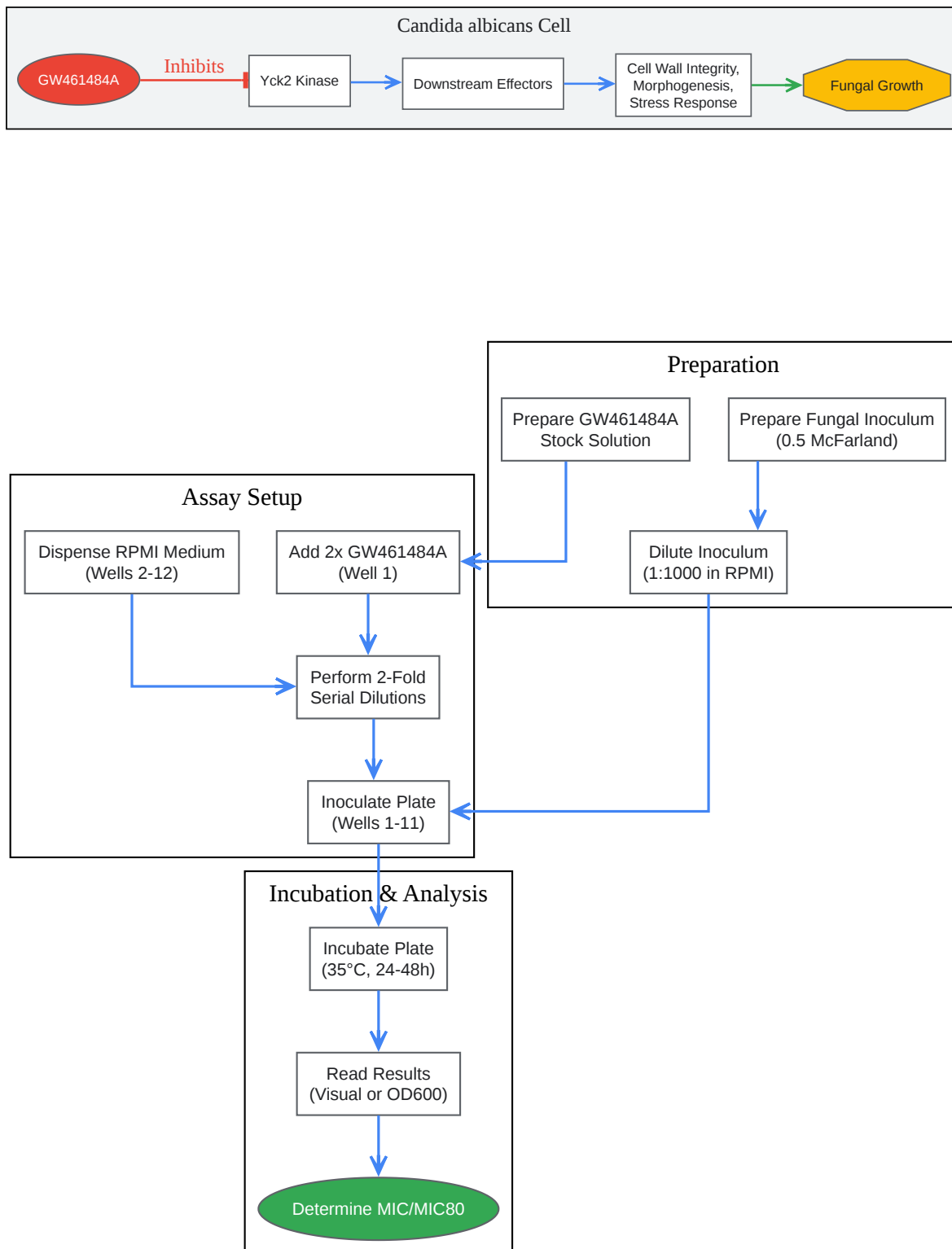
These application notes provide a detailed protocol for determining the Minimum Inhibitory Concentration (MIC) of **GW461484A**, a small-molecule inhibitor of the *Candida albicans* protein kinase Yck2.^[1] **GW461484A** has demonstrated antifungal activity and is a compound of interest for studying fungal resistance mechanisms and developing novel antifungal strategies.^{[2][3]} The primary target of **GW461484A** is the fungal casein kinase 1 (CK1) family member, Yck2, which is integral to fungal morphogenesis, biofilm formation, and cell wall integrity.^[3] Understanding the potency of this compound against various fungal strains is crucial for its development as a potential therapeutic agent.

The following protocols are based on the widely accepted broth microdilution method, conforming to the standards set by the Clinical and Laboratory Standards Institute (CLSI) for antifungal susceptibility testing.

Mechanism of Action: Inhibition of the Yck2 Signaling Pathway

GW461484A exerts its antifungal effect by targeting and inhibiting Yck2, a key protein kinase in *Candida albicans*. Yck2 is involved in critical cellular processes that contribute to the pathogen's virulence and survival. By inhibiting this kinase, **GW461484A** disrupts the

downstream signaling required for maintaining cell wall integrity and managing cellular stress, ultimately leading to the inhibition of fungal growth. This targeted action makes it a valuable tool for research and a potential candidate for synergistic therapies, particularly against drug-resistant fungal strains.[4]



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